

An In-Depth Technical Guide to the Fungicidal Spectrum of NK-191 (Methasulfocarb)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methasulfocarb

Cat. No.: B1676373

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

NK-191, with the active ingredient **Methasulfocarb**, is a soil-applied fungicide known for its efficacy against a range of soil-borne fungal pathogens. This technical guide provides a comprehensive overview of its fungicidal spectrum, focusing on key target organisms such as *Pythium*, *Rhizoctonia*, and *Fusarium* species. This document synthesizes available data on its biological activity, outlines relevant experimental methodologies for its evaluation, and presents its fungicidal profile in a structured format for clarity and comparative analysis. While specific quantitative efficacy data such as EC50 and MIC values for **Methasulfocarb** are not readily available in the reviewed literature, this guide establishes a framework for its assessment based on established protocols.

Introduction

Soil-borne fungal diseases pose a significant threat to global agriculture and horticulture, causing substantial economic losses through damping-off, root rots, and wilt diseases. NK-191 (**Methasulfocarb**) is a thiocarbamate fungicide specifically developed for soil application to manage these challenges. Its primary mode of action is the retardation of fungal growth, thereby protecting plants during critical early growth stages. This guide delves into the specifics of its fungicidal activity against key pathogenic genera.

Fungicidal Spectrum of NK-191 (Methasulfocarb)

Based on available data, the fungicidal spectrum of **Methasulfocarb** primarily targets the following soil-borne pathogens:

- **Pythium spp.**[1]: These oomycetes are responsible for damping-off of seedlings in a wide range of crops, particularly in cool and wet soil conditions.
- **Rhizoctonia spp.**[2]: This genus includes pathogens like *Rhizoctonia solani*, which causes root rot, stem canker, and damping-off in numerous plant species, often favored by warmer and drier conditions.
- **Fusarium spp.**[3]: This group of fungi can cause vascular wilts and root rots, which are notoriously difficult to control due to their persistence in the soil.
- **Mucor spp.**[2]: While often considered saprophytic, some species can act as opportunistic pathogens, particularly on stored products or weakened plants.

Quantitative Fungicidal Activity

A thorough review of the available scientific literature did not yield specific quantitative data for **Methasulfocarb**, such as the half-maximal effective concentration (EC50) or minimum inhibitory concentration (MIC) values against its target fungi. However, the following table has been structured to present such data once it becomes available through further research. This format allows for a clear comparison of fungicidal efficacy.

Target Pathogen	Pathogen Subgroup/Isolate	Efficacy Metric (EC50/MIC in µg/mL)	Reference
Pythium aphanidermatum	e.g., Isolate XYZ	Data Not Available	
Rhizoctonia solani	e.g., AG-1 IA	Data Not Available	
Fusarium oxysporum	e.g., f. sp. lycopersici	Data Not Available	

Experimental Protocols for Efficacy Evaluation

To facilitate further research and standardized testing of **Methasulfocarb**, this section details established methodologies for evaluating the in vitro and in vivo efficacy of soil fungicides against its target pathogens.

In Vitro Efficacy Assessment: Poisoned Food Technique

This method is widely used to determine the direct inhibitory effect of a fungicide on the mycelial growth of a pathogen.^{[2][4][5]}

Objective: To determine the Minimum Inhibitory Concentration (MIC) or the concentration that causes 50% inhibition of mycelial growth (EC50).

Methodology:

- **Medium Preparation:** Prepare a suitable culture medium, such as Potato Dextrose Agar (PDA), and sterilize it.
- **Fungicide Incorporation:** While the medium is still molten, add various concentrations of **Methasulfocarb** to create a dilution series. A control medium without the fungicide is also prepared.
- **Inoculation:** A mycelial plug from an actively growing culture of the target fungus (Pythium, Rhizoctonia, or Fusarium) is placed in the center of each fungicide-amended and control plate.
- **Incubation:** The plates are incubated at a temperature optimal for the specific pathogen's growth (e.g., 25-28°C).
- **Data Collection:** The radial growth of the fungal colony is measured at regular intervals until the colony in the control plate reaches the edge of the dish.
- **Calculation:** The percentage of mycelial growth inhibition is calculated using the following formula:

$$\% \text{ Inhibition} = [(\text{Colony diameter in control} - \text{Colony diameter in treatment}) / \text{Colony diameter in control}] \times 100$$

The EC50 value can then be determined by plotting the percentage of inhibition against the logarithm of the fungicide concentration and performing a probit or logistic regression analysis.

In Vivo Efficacy Assessment: Soil Drench Method

This protocol simulates the practical application of **Methasulfocarb** and assesses its ability to protect plants from soil-borne pathogens in a controlled environment.

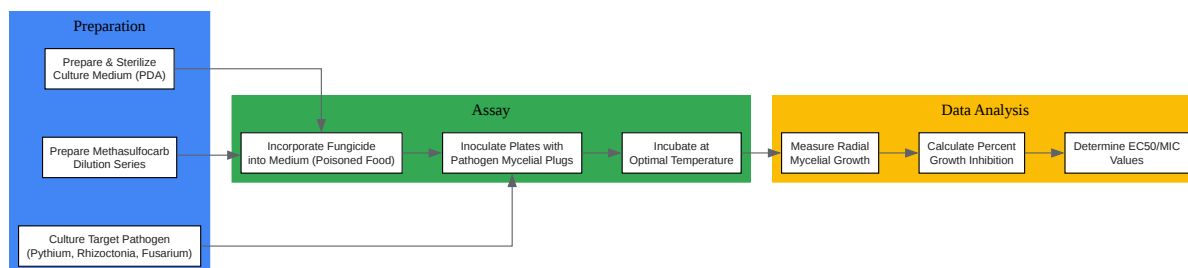
Objective: To evaluate the protective efficacy of **Methasulfocarb** against damping-off and root rot diseases.

Methodology:

- **Inoculum Preparation:** The target pathogen is cultured on a suitable substrate (e.g., sand-maize meal for *Rhizoctonia* and *Fusarium*, or a grain-based medium for *Pythium*) to generate sufficient inoculum.
- **Soil Infestation:** The prepared inoculum is thoroughly mixed with sterilized soil at a predetermined concentration.
- **Sowing and Treatment:** Seeds of a susceptible host plant are sown in pots containing the infested soil. A solution of **Methasulfocarb** at the desired concentration is then applied as a soil drench. Control pots receive only water.
- **Incubation:** The pots are maintained in a greenhouse or growth chamber under conditions favorable for disease development.
- **Data Collection:** Disease incidence and severity are recorded at regular intervals. This can include assessments of pre- and post-emergence damping-off, root rot severity scores, and overall plant health (e.g., plant height, fresh and dry weight).
- **Analysis:** The efficacy of the fungicide is determined by comparing the disease levels and plant health parameters in the treated pots to those in the untreated control pots.

Visualizations

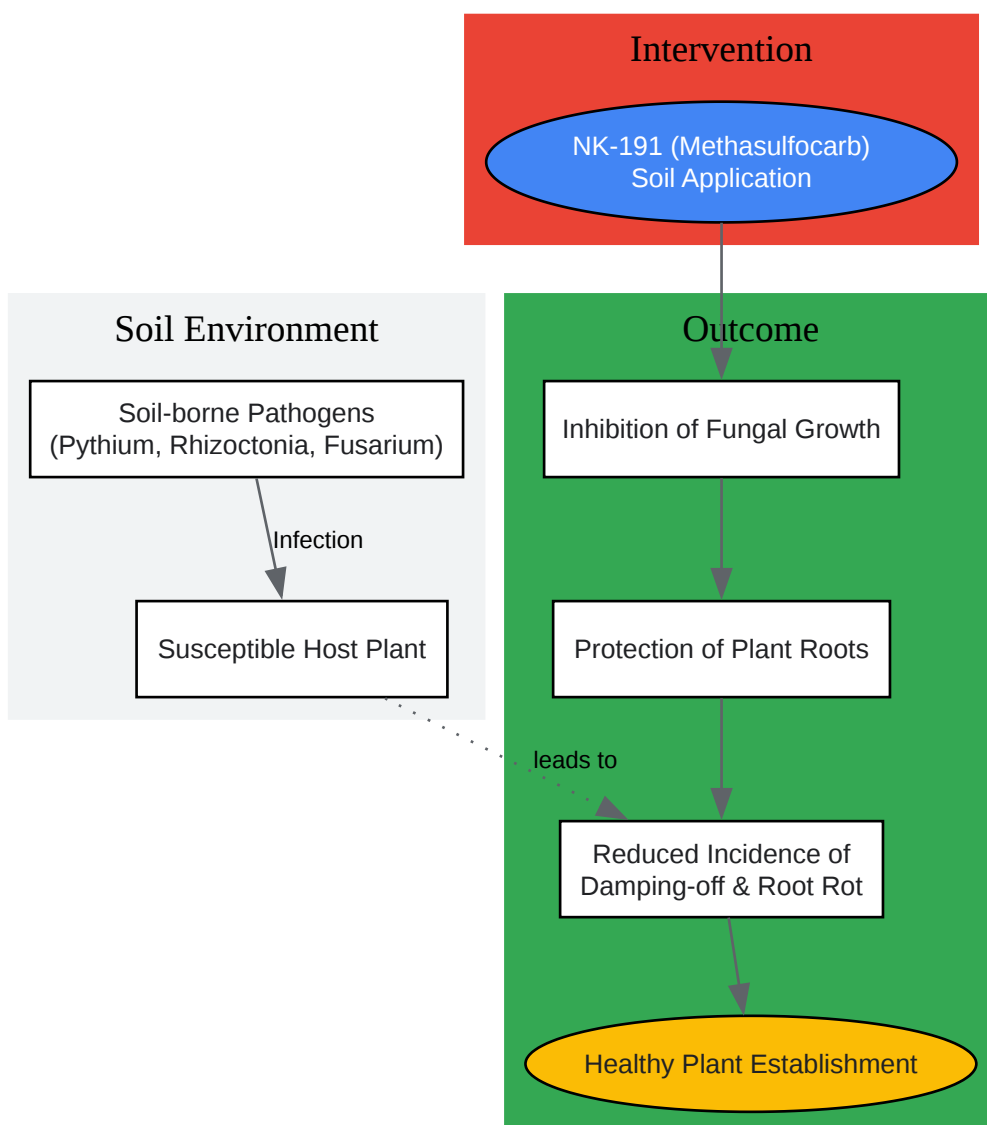
Experimental Workflow for In Vitro Efficacy Testing



[Click to download full resolution via product page](#)

Caption: Workflow for determining the in vitro efficacy of **Methasulfocarb**.

Logical Relationship of Methasulfocarb Application to Disease Control



[Click to download full resolution via product page](#)

Caption: Logical pathway from **Methasulfocarb** application to plant health.

Conclusion

NK-191 (**Methasulfocarb**) is a targeted soil fungicide with a defined spectrum of activity against key soil-borne pathogens, including Pythium, Rhizoctonia, and Fusarium. While its efficacy has been qualitatively established, there is a clear need for quantitative studies to determine precise EC50 and MIC values against a broader range of isolates within these genera. The experimental protocols outlined in this guide provide a robust framework for conducting such research. A more comprehensive quantitative understanding of

Methasulfocarb's fungicidal profile will be invaluable for its optimal deployment in integrated disease management strategies, thereby contributing to sustainable crop protection. Further research into its specific molecular mode of action on these fungi would also be a valuable contribution to the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pythium aphanidermatum - Wikipedia [en.wikipedia.org]
- 2. DSpace [dr.lib.iastate.edu]
- 3. Efficacy evaluation of some fumigants against Fusarium oxysporum and enhancement of tomato growth as elicitor-induced defense responses - PMC [pmc.ncbi.nlm.nih.gov]
- 4. envirotechjournals.com [envirotechjournals.com]
- 5. ijcma.com [ijcma.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Fungicidal Spectrum of NK-191 (Methasulfocarb)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676373#nk-191-methasulfocarb-fungicidal-spectrum]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com